

Application Note: Methyl 5-methyl-2-hexenoate as a Strategic Synthetic Intermediate

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Compound of Interest

Compound Name: Methyl 5-methyl-2-hexenoate

CAS No.: 75513-56-3

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Abstract: This technical guide provides a comprehensive overview of **methyl 5-methyl-2-hexenoate**, a versatile α,β -unsaturated ester utilized as a key intermediate in organic synthesis. The document details its physicochemical properties, provides a robust protocol for its stereoselective synthesis via the Horner-Wadsworth-Emmons reaction, and explores its application in fundamental carbon-carbon bond-forming reactions, including conjugate additions and cycloadditions. The protocols are designed for practical implementation by researchers in academic and industrial drug development settings, emphasizing mechanistic understanding and procedural reliability.

Introduction: The Utility of α,β -Unsaturated Esters in Synthesis

α,β -Unsaturated esters are a cornerstone of modern organic synthesis, functioning as pivotal building blocks due to their dual reactivity. The conjugated system, comprising a carbon-carbon double bond and an ester moiety, allows for selective transformations at multiple sites. This electronic arrangement facilitates 1,4-conjugate additions by nucleophiles at the β -carbon, 1,2-additions at the carbonyl carbon, and participation in various pericyclic reactions. This

versatility makes them indispensable for constructing the carbon skeletons of natural products, pharmaceuticals, and other complex molecular targets.

Methyl 5-methyl-2-hexenoate, with its branched isobutyl group, is a valuable intermediate for introducing a specific lipophilic fragment into a molecule. Its strategic use allows for the controlled elaboration of molecular complexity. This guide will provide detailed methodologies for its synthesis and subsequent synthetic applications.

Physicochemical Properties and Spectroscopic Data

A precise understanding of a reagent's physical and spectral characteristics is fundamental for monitoring reactions and confirming product identity.

Property	Value	Source
IUPAC Name	methyl (E)-5-methylhex-2-enoate	[1]
Molecular Formula	C ₈ H ₁₄ O ₂	[1]
Molecular Weight	142.20 g/mol	[1]
CAS Number	68797-67-1	
Appearance	Colorless Liquid	
Boiling Point	173-174 °C (predicted)	
Density	0.915 g/cm ³ (predicted)	

Table 1: Physicochemical properties of **methyl 5-methyl-2-hexenoate**.

Predicted Spectroscopic Data:

Spectrum Type	Predicted Chemical Shifts / Peaks
^1H NMR (CDCl_3 , 400 MHz)	δ 6.95 (dt, $J=15.6$, 7.0 Hz, 1H, C3-H), 5.82 (dt, $J=15.6$, 1.5 Hz, 1H, C2-H), 3.73 (s, 3H, OCH_3), 2.08 (t, $J=7.0$ Hz, 2H, C4-H ₂), 1.75 (sept, $J=6.7$ Hz, 1H, C5-H), 0.92 (d, $J=6.7$ Hz, 6H, C6-H ₃ x 2)
^{13}C NMR (CDCl_3 , 101 MHz)	δ 167.0 (C1), 149.5 (C3), 121.0 (C2), 51.5 (OCH_3), 41.5 (C4), 28.0 (C5), 22.5 (C6 x 2)
IR (Neat, cm^{-1})	$\sim$ 2955 (C-H, sp^3), $\sim$ 2870 (C-H, sp^3), $\sim$ 1725 (C=O, ester), $\sim$ 1655 (C=C, alkene), $\sim$ 1170 (C-O, ester)

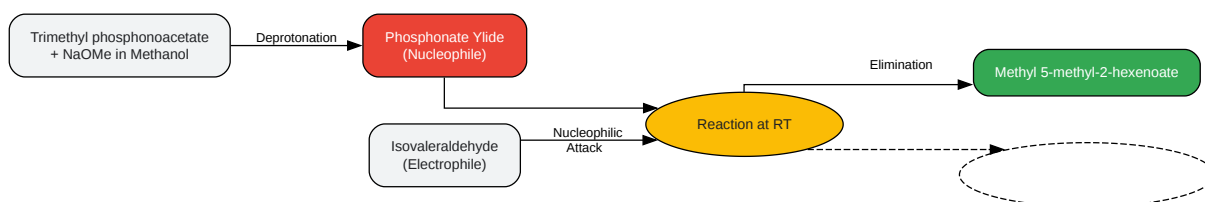
Table 2: Predicted ^1H NMR, ^{13}C NMR, and key IR absorption frequencies for **methyl 5-methyl-2-hexenoate**.

Synthesis: The Horner-Wadsworth-Emmons Olefination

The Horner-Wadsworth-Emmons (HWE) reaction is a highly reliable method for the synthesis of α,β -unsaturated esters, renowned for its high (E)-stereoselectivity.^{[2][3]} The reaction involves the condensation of a phosphonate-stabilized carbanion with an aldehyde. The water-soluble nature of the phosphate byproduct significantly simplifies purification compared to the traditional Wittig reaction.^{[3][4]}

The synthesis of **methyl 5-methyl-2-hexenoate** is efficiently achieved by reacting isovaleraldehyde with the ylide generated from trimethyl phosphonoacetate.

Experimental Workflow: HWE Synthesis



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Caption: Workflow for the Horner-Wadsworth-Emmons synthesis.

Detailed Protocol: Synthesis of (E)-Methyl 5-methyl-2-hexenoate

Materials:

- Trimethyl phosphonoacetate
- Sodium methoxide (25 wt% solution in methanol)
- Anhydrous methanol
- Isovaleraldehyde (3-methylbutanal)
- Diethyl ether
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Standard glassware for organic synthesis

Procedure:

- **Ylide Generation:** In a round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet, add anhydrous methanol (1.0 mL). To this, add sodium methoxide solution (0.40 mL, ~1.1 eq) followed by trimethyl phosphonoacetate (0.43 mL, 1.0 eq).^[5] Stir the solution at room temperature for 15 minutes to ensure complete formation of the phosphonate ylide.
- **Aldehyde Addition:** In a separate vial, dissolve isovaleraldehyde (0.22 mL, 1.0 eq) in anhydrous methanol (0.5 mL). Using a syringe, add the aldehyde solution dropwise to the stirring ylide solution over approximately 10 minutes.^[5]
- **Reaction:** Allow the reaction mixture to stir at room temperature for a minimum of one hour. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, quench the reaction by adding water. Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 20 mL).
- **Washing:** Combine the organic extracts and wash sequentially with saturated aqueous NaHCO₃ solution and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude oil by flash column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to yield pure **methyl 5-methyl-2-hexenoate**.

Applications as a Synthetic Intermediate

Methyl 5-methyl-2-hexenoate serves as a versatile precursor in various C-C bond-forming reactions.

1,4-Conjugate Addition with Gilman Reagents

The Michael or 1,4-conjugate addition is a cornerstone reaction for forming C-C bonds. Gilman reagents (lithium dialkylcuprates) are soft nucleophiles that selectively add to the β -carbon of α,β -unsaturated systems, avoiding the 1,2-addition to the carbonyl that is often observed with harder nucleophiles like Grignard reagents.^[6] This reaction is highly effective for installing alkyl or aryl groups at the C3 position.

Protocol: 1,4-Addition of Lithium Dimethylcuprate

Materials:

- **Methyl 5-methyl-2-hexenoate**
- Copper(I) iodide (CuI)
- Methyllithium (MeLi) in diethyl ether
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Inert atmosphere setup (Schlenk line or glovebox)

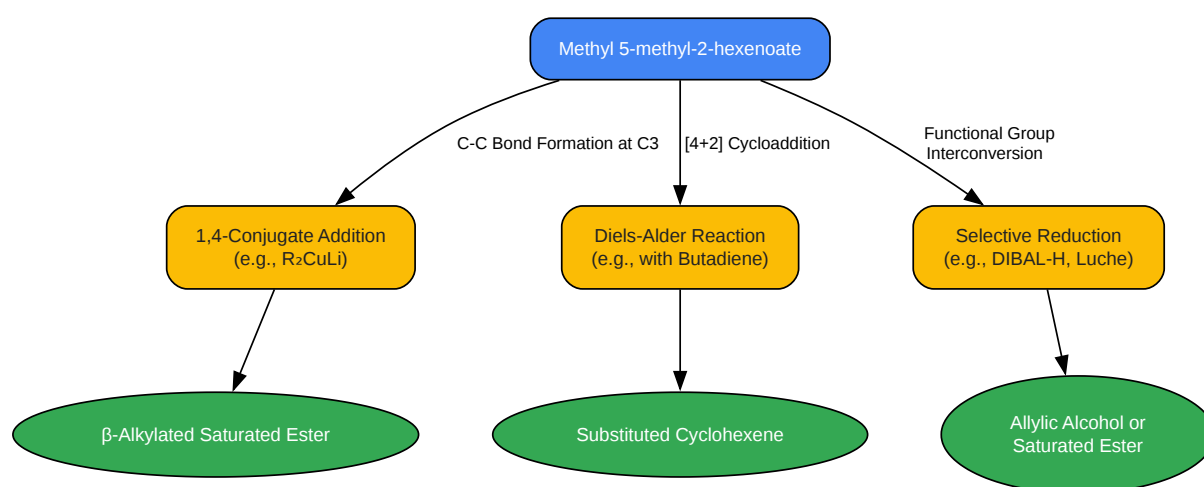
Procedure:

- **Gilman Reagent Preparation:** In a flame-dried Schlenk flask under an argon atmosphere, suspend CuI (1.0 eq) in anhydrous THF. Cool the suspension to -78 °C using a dry ice/acetone bath. Slowly add methyllithium (2.0 eq) dropwise. Stir the mixture at this temperature for 30 minutes to form the lithium dimethylcuprate solution.
- **Conjugate Addition:** In a separate flask, dissolve **methyl 5-methyl-2-hexenoate** (1.0 eq) in anhydrous THF and cool to -78 °C. Slowly transfer the cuprate solution into the ester solution via cannula.
- **Reaction:** Stir the reaction mixture at -78 °C for 1-2 hours, monitoring the disappearance of the starting material by TLC.
- **Quenching and Workup:** Carefully quench the reaction at -78 °C by the slow addition of saturated aqueous NH₄Cl solution. Allow the mixture to warm to room temperature.
- **Extraction and Purification:** Extract the aqueous layer with diethyl ether. Wash the combined organic layers with brine, dry over MgSO₄, filter, and concentrate. Purify the resulting β-methylated ester by flash column chromatography.

Diels-Alder [4+2] Cycloaddition

The Diels-Alder reaction is a powerful method for constructing six-membered rings.[7] In this pericyclic reaction, the α,β -unsaturated ester acts as the dienophile (the 2π -electron component), reacting with a conjugated diene (the 4π -electron component). The electron-withdrawing nature of the ester group activates the dienophile for this cycloaddition.

Synthetic Transformations Overview



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Caption: Major synthetic pathways utilizing **methyl 5-methyl-2-hexenoate**.

Protocol: Lewis Acid-Catalyzed Diels-Alder Reaction with Butadiene

Materials:

- **Methyl 5-methyl-2-hexenoate**
- Butadiene (can be condensed as a liquid or bubbled through the solution)
- Aluminum chloride (AlCl_3) or Boron trifluoride etherate ($\text{BF}_3 \cdot \text{OEt}_2$)

- Anhydrous Dichloromethane (DCM)
- Inert atmosphere setup

Procedure:

- Setup: To a flame-dried, three-neck flask under argon, add a solution of **methyl 5-methyl-2-hexenoate** (1.0 eq) in anhydrous DCM. Cool the solution to -78 °C.
- Lewis Acid Addition: Slowly add the Lewis acid catalyst (e.g., AlCl₃, 1.1 eq) to the solution. Stir for 15 minutes.^[8]
- Diene Addition: Add an excess of liquefied butadiene (e.g., 3.0 eq) to the reaction mixture.
- Reaction: Allow the reaction to stir at a low temperature (e.g., -78 °C to 0 °C) for several hours. Monitor the reaction by TLC. The use of a Lewis acid catalyst can significantly accelerate the reaction compared to thermal conditions.^{[7][8]}
- Workup and Purification: Quench the reaction with a saturated NaHCO₃ solution. Separate the layers and extract the aqueous phase with DCM. Combine the organic layers, dry over MgSO₄, filter, and concentrate. Purify the resulting cyclohexene derivative by flash column chromatography.

Safety and Handling

- General: **Methyl 5-methyl-2-hexenoate** is a flammable liquid and should be handled in a well-ventilated fume hood. Avoid contact with skin, eyes, and clothing.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, nitrile gloves, and a flame-resistant lab coat.
- Reagent Specifics: Handle organolithium reagents and sodium methoxide with extreme care as they are highly reactive and corrosive. All reactions involving these reagents should be conducted under an inert atmosphere.

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